

Safeguarding Researchers: A Comprehensive Guide to Handling Chelidonine

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Compound of Interest

Compound Name: Chelidonine

Cat. No.: B3420816

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Chelidonine**. Adherence to these protocols is critical to ensure personal safety and proper disposal of this cytotoxic compound.

Personal Protective Equipment (PPE)

All personnel handling **Chelidonine** must use the following personal protective equipment. Selections are based on the GHS Hazard Statements indicating that **Chelidonine** is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]}

Procedure	Gloves	Gown/Lab Coat	Eye/Face Protection	Respiratory Protection
Weighing and Preparing Solutions (Solid Form)	Double-gloving with chemotherapy-grade nitrile gloves (ASTM D6978)	Disposable, low-permeability gown with knit cuffs	Safety goggles and a face shield	NIOSH-approved N95 or higher-rated respirator
Handling Solutions	Chemotherapy-grade nitrile gloves (ASTM D6978)	Disposable, low-permeability gown with knit cuffs	Safety goggles	Not required if handled in a certified chemical fume hood
Spill Cleanup	Double-gloving with chemotherapy-grade nitrile gloves (ASTM D6978)	Disposable, low-permeability gown with knit cuffs	Safety goggles and a face shield	NIOSH-approved respirator (e.g., N95 or PAPR)
Waste Disposal	Chemotherapy-grade nitrile gloves (ASTM D6978)	Disposable, low-permeability gown with knit cuffs	Safety goggles	Not required if waste is properly contained

Toxicity and Hazard Information

Chelidonine is classified as a hazardous substance. The following tables summarize its known toxicity data and GHS classification.

Acute Toxicity Data

Route of Exposure	Species	Value
Oral (LD50)	Mouse	1300 mg/kg[3]
Intraperitoneal (LD50)	Mouse	1.3 g/kg[4]
Intraperitoneal (LD50)	Rat	2 g/kg[4]
Subcutaneous (LD50)	Mouse	125 mg/kg

Globally Harmonized System (GHS) Classification

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	

It is important to note that specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established for **Chelidonine** by major regulatory agencies like OSHA, NIOSH, or ACGIH.

Experimental Protocols: Handling and Disposal

The following protocols are based on best practices for handling cytotoxic and hazardous chemicals.

Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, plastic-backed pads.
- **Weighing:** Conduct all weighing of solid **Chelidonine** within a certified chemical fume hood or a containment glove box to prevent inhalation of airborne particles.

- Solubilization: When preparing solutions, add the solvent to the solid **Chelidonine** slowly to avoid splashing.
- General Handling: All procedures involving **Chelidonine** solutions should be performed within a chemical fume hood.
- Decontamination: After each use, decontaminate all surfaces and equipment with a suitable cleaning agent (e.g., a solution of detergent and water).
- Hand Washing: Wash hands thoroughly with soap and water immediately after handling **Chelidonine**, even if gloves were worn.

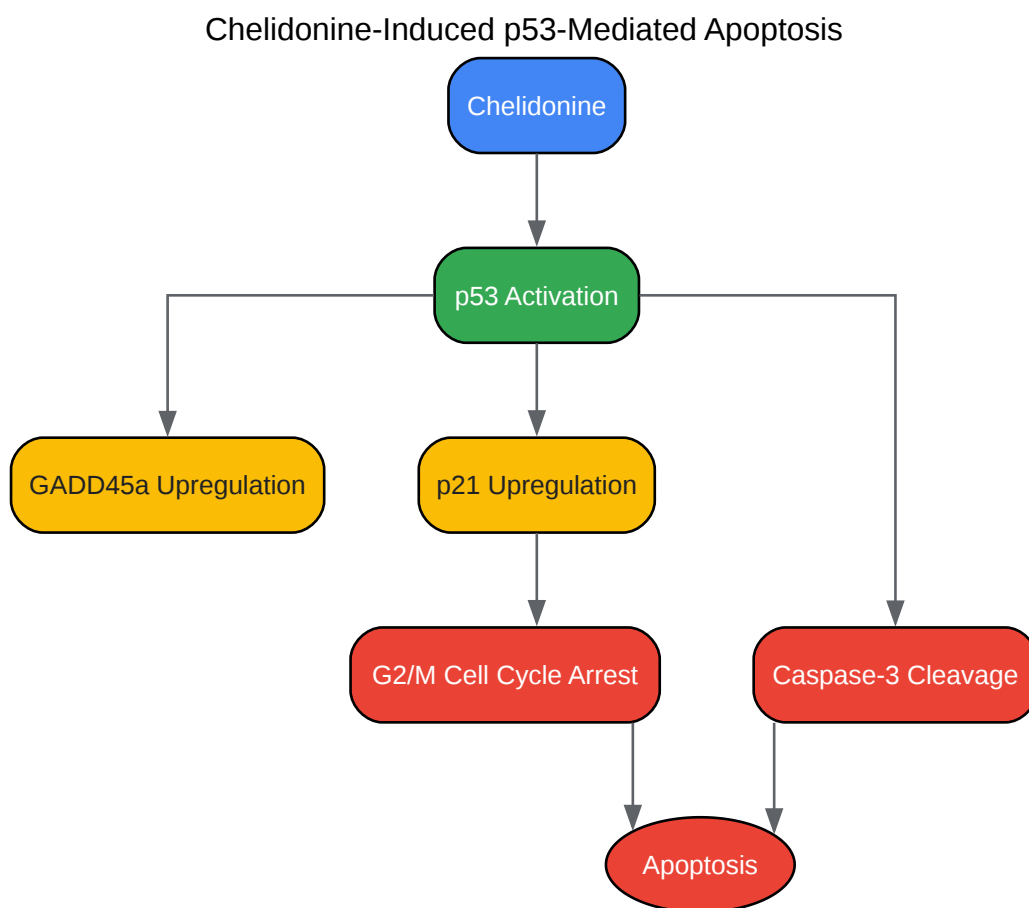
Disposal Plan

All waste contaminated with **Chelidonine** is considered hazardous waste.

- Segregation: Segregate **Chelidonine** waste from other laboratory waste.
- Solid Waste: Collect all contaminated solid waste, including gloves, gowns, absorbent pads, and pipette tips, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Chelidonine** in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless deemed compatible.
- Sharps: Dispose of any contaminated sharps in a designated, puncture-resistant sharps container that is clearly labeled as hazardous waste.
- Container Labeling: All waste containers must be labeled with "Hazardous Waste," the name "**Chelidonine**," and the associated hazard pictograms.
- Storage and Pickup: Store waste containers in a designated, secure area away from incompatible materials. Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal procedures. Do not dispose of **Chelidonine** waste down the drain or in the regular trash.

Chelidonine-Induced Apoptosis Signaling Pathway

Chelidonine has been shown to induce apoptosis in cancer cells through multiple signaling pathways. The diagram below illustrates a simplified representation of the p53-mediated pathway.



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Chelidonine's role in p53-mediated apoptosis.

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